

An In-depth Technical Guide to Cefteram Pivoxil: Chemical Structure, Properties, and Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-CefteraM Pivoxil

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This guide provides a comprehensive technical overview of Cefteram Pivoxil, a third-generation oral cephalosporin. It is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical nature, mechanism of action, synthesis, and analytical methodologies.

Introduction: A Prodrug Strategy for Enhanced Oral Bioavailability

Cefteram Pivoxil (marketed under trade names such as Tomiron) is an important oral antibiotic belonging to the β -lactam class of drugs.^[1] It is a prodrug, meaning it is administered in an inactive form and is converted to its active metabolite, cefteram, within the body.^[1] This chemical modification significantly enhances its oral absorption, a common challenge for many cephalosporins.^[2] Developed primarily by Japanese pharmaceutical companies, Cefteram Pivoxil has demonstrated a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, making it a valuable therapeutic agent for a range of infections.^{[1][2]}

Chemical Identity and Physicochemical Properties

A thorough understanding of the chemical and physical properties of an active pharmaceutical ingredient (API) is fundamental for its development and formulation.

Chemical Structure and Nomenclature

Cefteram Pivoxil is the pivaloyloxymethyl ester of cefteram.[3] This ester linkage is key to its prodrug functionality.

- IUPAC Name: 2,2-dimethylpropanoyloxymethyl (6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-methoxyiminoacetyl]amino]-3-[(5-methyltetrazol-2-yl)methyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate[3]
- CAS Number: 82547-81-7[3][4]
- Molecular Formula: C₂₂H₂₇N₉O₇S₂[3]
- Molecular Weight: 593.64 g/mol [3][4]

Physicochemical Characteristics

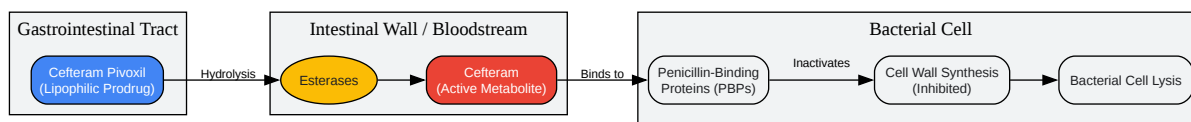
The physicochemical properties of Cefteram Pivoxil influence its formulation, stability, and pharmacokinetic profile.

Property	Value	Source(s)
Appearance	White to pale yellow solid	[5]
Melting Point	127-128 °C (decomposes)	[5]
Solubility	Soluble in Methanol, anhydrous Ethanol, Acetone, Chloroform; Insoluble in Ether; Hardly soluble in Water.	[5]
pKa	4.2 (weak acid) at 25°C	[6]

Mechanism of Action and Antimicrobial Spectrum

Prodrug Activation and Bacterial Target

Upon oral administration, Cefteram Pivoxil is absorbed through the gastrointestinal tract. Its lipophilic ester structure facilitates passage through the intestinal mucosa.[2] In the intestinal wall and bloodstream, esterases hydrolyze the pivoxil ester, releasing the active, hydrophilic metabolite, cefteram.[1][2][7]



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Caption: Prodrug activation and mechanism of action of Cefteram.

Cefteram then exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1][7] It specifically binds to and inactivates penicillin-binding proteins (PBPs), which are essential enzymes for the cross-linking of peptidoglycan, a critical component of the bacterial cell wall.[1][7] This disruption of cell wall integrity leads to cell lysis and bacterial death.[1][7]

Spectrum of Activity

As a third-generation cephalosporin, Cefteram Pivoxil possesses a broad spectrum of activity against a variety of Gram-positive and Gram-negative pathogens.[1][2] It is particularly effective against common respiratory and urinary tract pathogens.[1]

Synthesis of Cefteram Pivoxil: A Step-by-Step Protocol

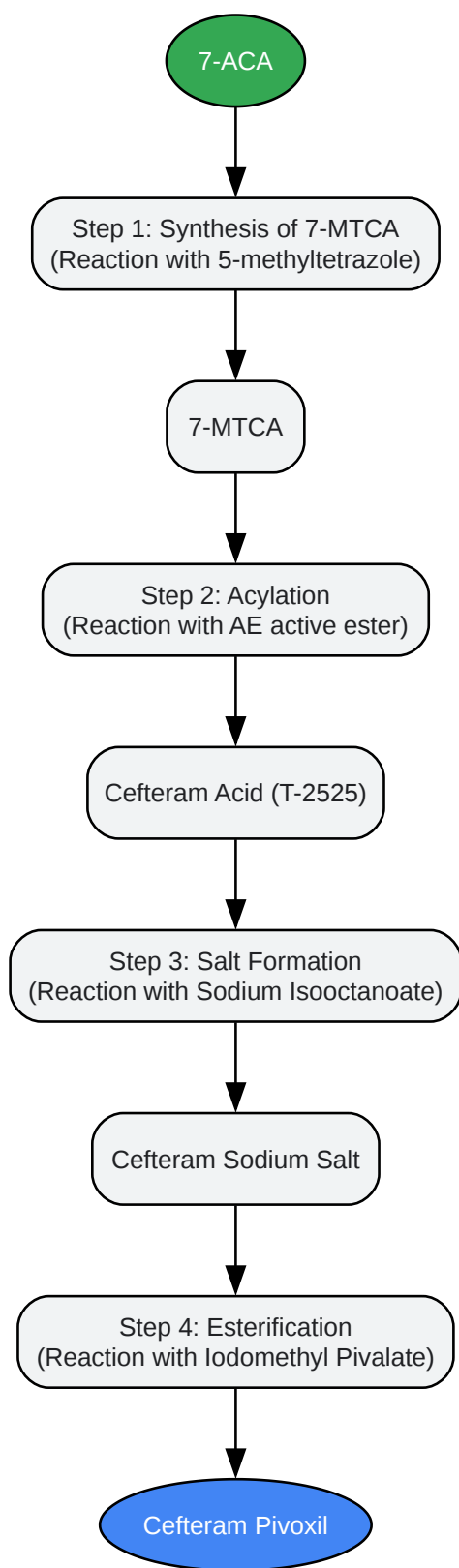
The synthesis of Cefteram Pivoxil is a multi-step process that involves the modification of the core cephalosporin structure. The following is a generalized protocol based on available literature.[3][4]

Materials and Reagents

- 7-aminocephalosporanic acid (7-ACA)

- 5-methyl-1H-tetrazole
- Boron trifluoride tetrahydrofuran complex ($\text{BF}_3 \cdot \text{THF}$)
- Tetrahydrofuran (THF)
- 2-(2-Amino-4-thiazolyl)-2-(methoxyimino)acetic acid thiobenzothiazole ester (AE active ester)
- Dichloromethane (DCM)
- Triethylamine (TEA)
- Sodium isooctanoate
- Methanol
- Iodomethyl pivalate
- Acetone

Synthetic Procedure



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Caption: Synthetic workflow for Cefteram Pivoxil.

Step 1: Synthesis of 7-amino-3-[(5-methyltetrazol-2-yl)methyl]-3-cephem-4-carboxylic acid (7-MTCA)

- Dissolve 7-ACA in THF.
- Add $\text{BF}_3 \cdot \text{THF}$ complex and 5-methyl-1H-tetrazole.
- Heat the reaction mixture at 20-65°C for 3-10 hours.
- After the reaction is complete, quench the reaction and process to isolate 7-MTCA.

Step 2: Synthesis of Cefteram Acid (T-2525)

- Dissolve 7-MTCA and the AE active ester in DCM.
- Cool the solution to 10°C and add triethylamine dropwise.
- Maintain the reaction at 10°C for 2-4 hours.
- Process the reaction mixture and crystallize the product to obtain cefteram acid.

Step 3: Preparation of Cefteram Sodium Salt

- Dissolve the cefteram acid from Step 2 in methanol.
- Add sodium isooctanoate while maintaining the temperature between -20°C and 20°C.
- Allow the reaction to proceed for 0.5-8 hours.
- After completion, induce crystallization to obtain the cefteram sodium salt.

Step 4: Synthesis of Cefteram Pivoxil

- React the cefteram sodium salt with iodomethyl pivalate in a suitable solvent such as acetone.
- After the reaction is complete, process the mixture to isolate and purify the final product, Cefteram Pivoxil.

Pharmacokinetics and Pharmacodynamics

Parameter	Description	Value/Characteristic	Source(s)
Absorption	Prodrug is absorbed and hydrolyzed to active ceftoram. Bioavailability is approximately 14% under fasting conditions.	Peak plasma concentrations are reached in 1.5 to 3 hours.	[8]
Distribution	Binds to plasma proteins (approximately 88%). Distributes into bronchial mucosa, epithelial lining fluid, skin blister fluid, and tonsillar tissue.	Mean volume of distribution at steady state is 9.3 L.	[8]
Metabolism	Ceftoram Pivoxil is a prodrug that is hydrolyzed to the active form, ceftoram.	Primarily hydrolyzed by esterases in the gastrointestinal tract.	[2]
Excretion	Predominantly eliminated by the kidneys as unchanged ceftoram.	Elimination half-life is approximately 1.5 hours.	[8]

Stability Profile and Degradation

The stability of Ceftoram Pivoxil is a critical factor in its formulation and storage.

- **Hydrolytic Stability:** Ceftoram Pivoxil is susceptible to degradation under acidic, alkaline, and neutral hydrolytic conditions.[9][10] Maximum stability is observed in the pH range of 3 to 5.

- **Oxidative Stability:** The compound is sensitive to oxidative conditions.[11]
- **Thermal and Photolytic Stability:** Cefteram Pivoxil is reported to be stable under thermal and photolytic stress conditions.[9][10]

The primary degradation pathway involves the hydrolysis of the β -lactam ring, which inactivates the antibiotic. Other degradation products can also be formed, and their characterization is crucial for quality control.[9]

Analytical Methodologies: Quantification and Quality Control

Robust analytical methods are essential for the quality control of Cefteram Pivoxil in both bulk drug substance and finished pharmaceutical products. High-performance liquid chromatography (HPLC) and ultra-performance liquid chromatography (UPLC) are the most common techniques employed.

Experimental Protocol: Stability-Indicating RP-HPLC Method

This protocol outlines a typical reversed-phase HPLC method for the determination of Cefteram Pivoxil and its degradation products.

- **Chromatographic System:**
 - **Column:** C18, 250 mm x 4.6 mm, 5 μ m particle size
 - **Mobile Phase:** A mixture of acetonitrile and an aqueous buffer (e.g., ammonium acetate, pH 3.5) in a 50:50 (v/v) ratio.[6]
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** UV at 230 nm
 - **Temperature:** Ambient
- **Sample Preparation:**

- Prepare a stock solution of Cefteram Pivoxil in methanol (e.g., 1000 µg/mL).
- Prepare working standards and samples by diluting the stock solution with the mobile phase to fall within the linear range (e.g., 25-250 µg/mL).[6]
- Forced Degradation Studies:
 - Acid Hydrolysis: Treat the drug solution with 0.1 M HCl at 80°C.
 - Base Hydrolysis: Treat the drug solution with 0.1 M NaOH at room temperature.
 - Oxidative Degradation: Treat the drug solution with 3% H₂O₂ at room temperature.
 - Neutralize the acidic and basic samples before injection.
- Analysis:
 - Inject the standard solutions to establish linearity and system suitability.
 - Inject the stressed samples to assess the separation of the parent drug from its degradation products.

This method should be validated according to ICH guidelines for parameters such as linearity, accuracy, precision, specificity, and robustness.[11]

Clinical Applications and Considerations

Cefteram Pivoxil is indicated for the treatment of various mild to moderate infections, including:

- Respiratory tract infections[1]
- Skin and soft tissue infections[1]
- Urinary tract infections[1]

Common adverse effects are generally mild and include gastrointestinal disturbances such as diarrhea, nausea, and abdominal pain.[1] As with all β-lactam antibiotics, there is a risk of hypersensitivity reactions.

Conclusion

Cefteram Pivoxil represents a successful application of the prodrug concept to improve the oral bioavailability of a potent third-generation cephalosporin. Its broad spectrum of activity and favorable pharmacokinetic profile have established it as a valuable therapeutic option. A thorough understanding of its chemical properties, synthesis, stability, and analytical methodologies, as detailed in this guide, is essential for its effective development, manufacturing, and clinical use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ceferam Pivoxil: Chemical Structure, Properties, and Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12290953/docs#an-in-depth-technical-guide-to-ceferam-pivoxil-chemical-structure-properties-and-analysis>]

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